

# In Vivo Delivery of Ripk1-IN-16 in Mice: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Ripk1-IN-16*

Cat. No.: *B12376985*

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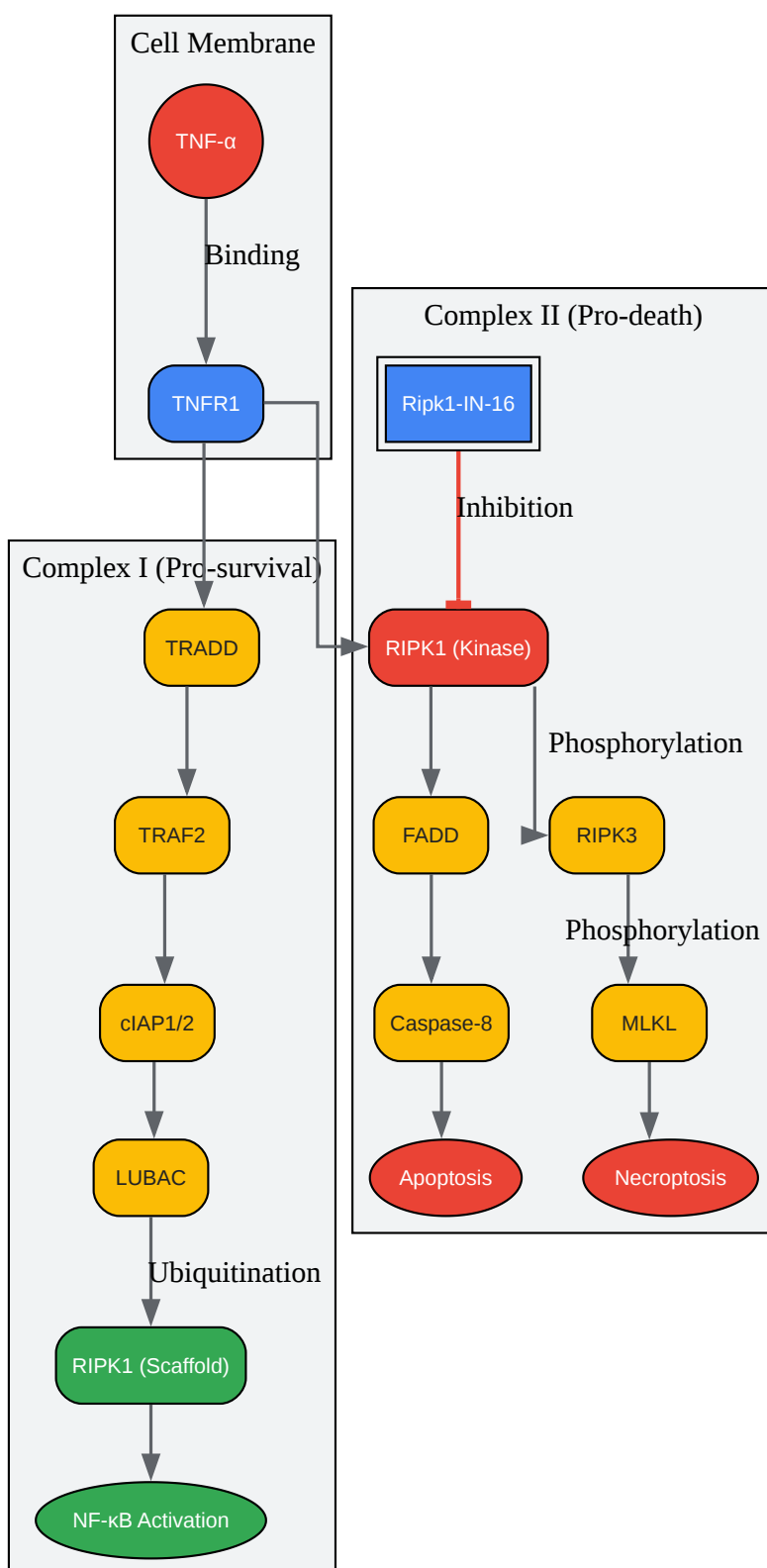
These application notes provide detailed protocols for the in vivo delivery of **Ripk1-IN-16**, a potent and orally active inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1). The methodologies outlined below are intended for use in murine models to investigate the therapeutic potential of **Ripk1-IN-16** in inflammatory and cell death-mediated pathologies.

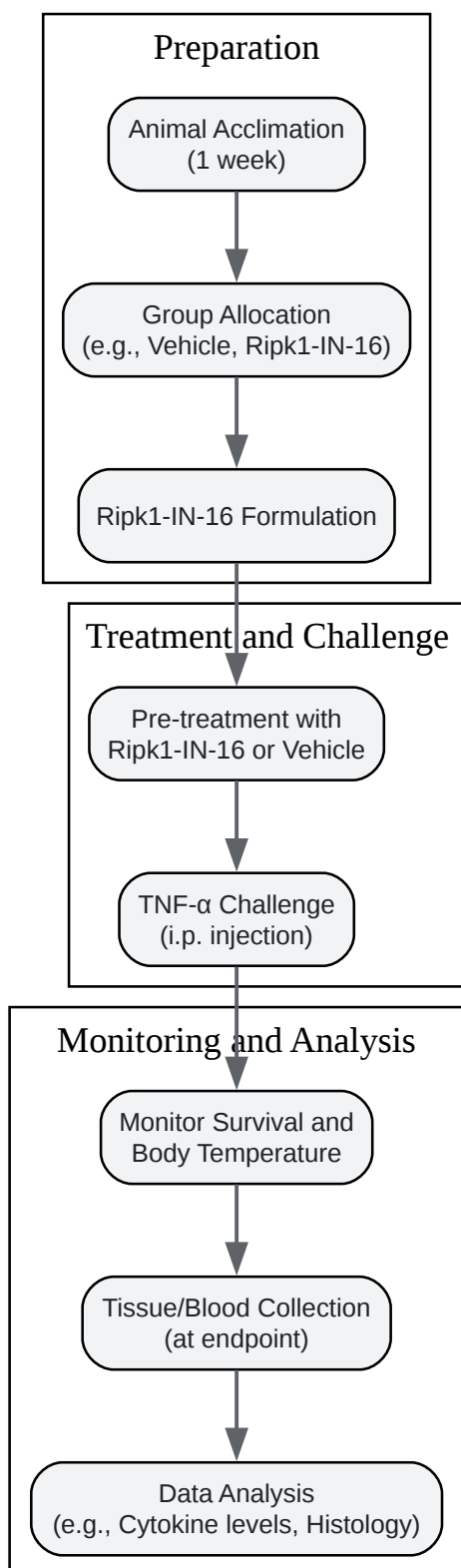
## Introduction to Ripk1-IN-16

Receptor-Interacting Protein Kinase 1 (RIPK1) is a critical regulator of cellular signaling pathways that control inflammation, apoptosis, and necroptosis.[1][2][3][4][5] Dysregulation of RIPK1 activity has been implicated in a variety of diseases, including systemic inflammatory response syndrome (SIRS), sepsis, and neurodegenerative disorders.[6][7][8] **Ripk1-IN-16** is a small molecule inhibitor that specifically targets the kinase activity of RIPK1, thereby blocking downstream signaling cascades that lead to inflammation and programmed cell death.[9] Its oral bioavailability makes it a valuable tool for in vivo studies in mice.[9]

## Signaling Pathway of RIPK1

RIPK1 acts as a central node in multiple signaling pathways, most notably downstream of the tumor necrosis factor receptor 1 (TNFR1). Upon TNF- $\alpha$  binding, RIPK1 is recruited to the receptor complex and can initiate either pro-survival signals through NF- $\kappa$ B activation or pro-death signals through the formation of apoptotic or necroptotic complexes. The kinase activity of RIPK1 is essential for the induction of necroptosis, a form of programmed necrosis.





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